

# Commercial Suppliers and Technical Guide for Acetic Anhydride-1,1'-13C2

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acetic anhydride-1,1'-13C2

Cat. No.: B052090

[Get Quote](#)

For researchers, scientists, and professionals in drug development, **Acetic anhydride-1,1'-13C2** is a critical reagent for introducing a stable isotope label into various molecules. This guide provides an in-depth overview of its commercial availability, technical specifications, and detailed experimental applications. The dual carbon-13 labeling at the carbonyl positions offers a distinct mass shift and unique spectroscopic properties, making it an invaluable tool for quantitative analysis in proteomics, metabolomics, and the synthesis of isotopically labeled standards.

## Commercial Availability

Several reputable chemical suppliers offer **Acetic anhydride-1,1'-13C2**, often with varying isotopic purity and in different quantities. Below is a summary of offerings from prominent vendors.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Isotopic Purity
Sigma-Aldrich	Acetic anhydride-1,1'- <sup>13</sup> C <sub>2</sub>	90980-78-2	(CH <sub>3</sub> <sup>13</sup> CO) <sub>2</sub> O	104.07	99 atom % <sup>13</sup> C
Cambridge Isotope Laboratories, Inc.	Acetic anhydride (1,1'- <sup>13</sup> C <sub>2</sub> , 99%)	90980-78-2	(CH <sub>3</sub> <sup>13</sup> CO) <sub>2</sub> O	104.07	99%
Benchchem	Acetic anhydride-1,1'- <sup>13</sup> C <sub>2</sub>	90980-78-2	(CH <sub>3</sub> <sup>13</sup> CO) <sub>2</sub> O	104.07	Not Specified
CP Lab Safety	Acetic anhydride-1,1'- <sup>13</sup> C <sub>2</sub> , min 98% (CP), min 99 atom% <sup>13</sup> C	90980-78-2	(CH <sub>3</sub> <sup>13</sup> CO) <sub>2</sub> O	104.07	min 99 atom% <sup>13</sup> C

## Physicochemical Properties

The physical and chemical properties of **Acetic anhydride-1,1'-<sup>13</sup>C<sub>2</sub>** are largely similar to its unlabeled counterpart, with the key difference being its molecular weight due to the presence of the <sup>13</sup>C isotopes.

Property	Value
Appearance	Colorless liquid
Boiling Point	138-140 °C[1][2]
Melting Point	-73 °C[1][2]
Density	~1.101 g/mL at 25 °C[2]
Refractive Index	n <sub>20/D</sub> 1.39[2]

## Experimental Protocols

**Acetic anhydride-1,1'-13C2** is primarily used as an acetylating agent to introduce a stable isotope label onto nucleophilic groups such as amines (-NH<sub>2</sub>) and hydroxyls (-OH). This labeling facilitates the quantification and tracking of molecules in complex biological samples using mass spectrometry and NMR spectroscopy.

### Protocol 1: Acetylation of Peptides for Mass Spectrometry Analysis

This protocol is adapted for the labeling of primary amines (N-terminus and lysine side chains) in peptides for quantitative proteomics workflows.

Materials:

- **Acetic anhydride-1,1'-13C2**
- Methanol (MeOH)
- Ammonium bicarbonate (50 mM, pH ~8)
- Peptide sample
- Lyophilizer

Procedure:

- Prepare the Acetylation Reagent: In a chemical fume hood, mix 20  $\mu\text{L}$  of **Acetic anhydride-1,1'- $^{13}\text{C}_2$**  with 60  $\mu\text{L}$  of methanol. This solution should be prepared fresh before each use.
- Sample Preparation: Reconstitute the peptide sample (e.g., 1 nmol) in 20  $\mu\text{L}$  of 50 mM ammonium bicarbonate.
- Acetylation Reaction: Add 50  $\mu\text{L}$  of the freshly prepared acetylation reagent to the 20  $\mu\text{L}$  peptide solution.
- Incubation: Allow the reaction to proceed for 1 hour at room temperature.
- Sample Cleanup: Lyophilize the sample to dryness to remove the solvent and excess reagent.
- Analysis: The resulting  $^{13}\text{C}$ -labeled peptides are now ready for analysis by mass spectrometry. The acetylated peptides will exhibit a mass shift corresponding to the number of added acetyl groups.

Note: This protocol may also lead to the acetylation of cysteine residues if they are not previously alkylated. The use of methanol can also result in the formation of methyl esters as a side product.

## Protocol 2: Combined Metabolic and Chemical (CoMetChem) Labeling for Histone Analysis

This advanced technique combines metabolic labeling with chemical labeling to study the dynamics of histone acetylation.

Materials:

- Cell culture medium with [U- $^{13}\text{C}$ ]-glucose
- **Acetic anhydride-1,1'- $^{13}\text{C}_2$**  (or other isotopically labeled variants like  $^{13}\text{C}_4$ ,  $\text{D}_6$ -acetic anhydride)
- Histone extraction buffers

- Protease for digestion (e.g., trypsin)
- LC-MS/MS system

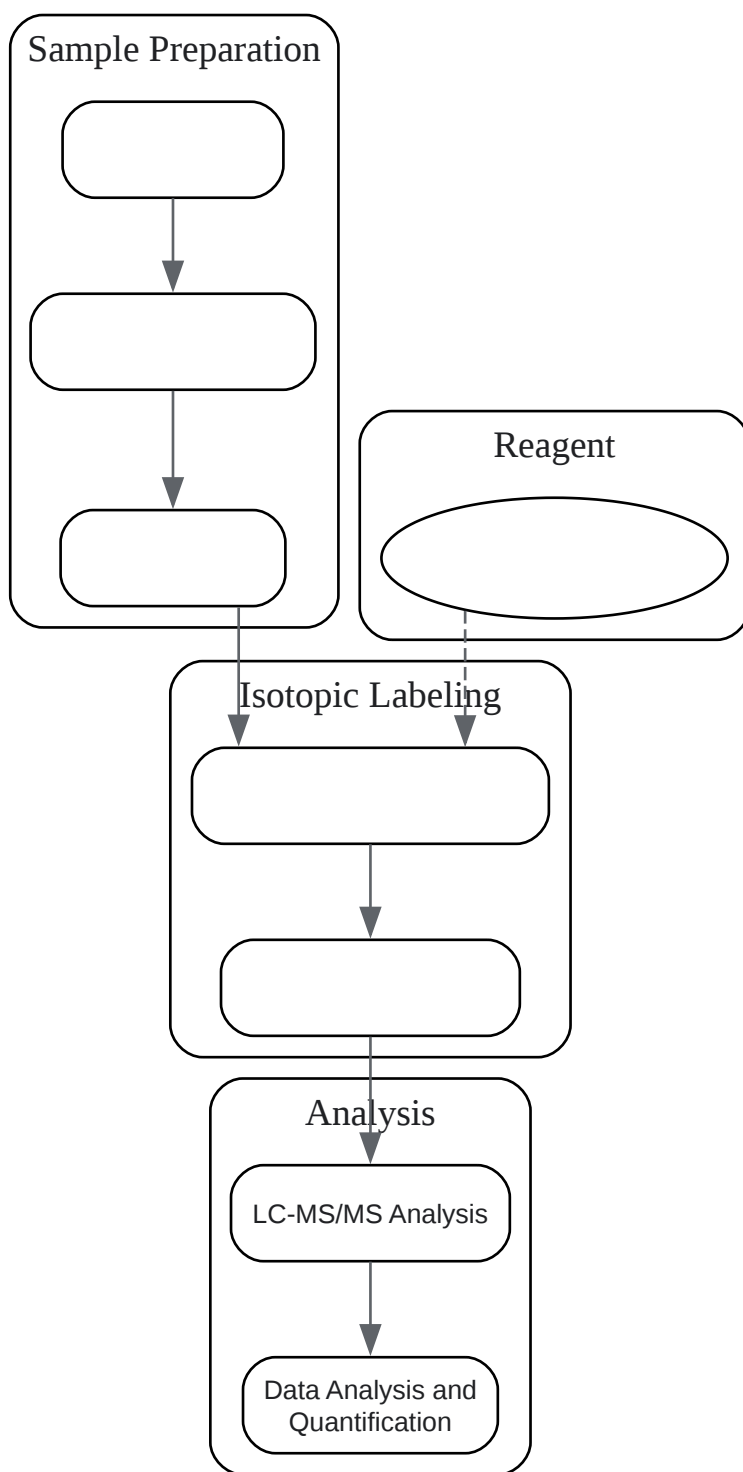
#### Procedure:

- Metabolic Labeling: Culture cells in a medium containing uniformly  $^{13}\text{C}$ -labeled glucose ([U- $^{13}\text{C}$ ]-Glc). This will lead to the in-vivo incorporation of  $^{13}\text{C}$ -labeled acetyl groups onto histones from  $^{13}\text{C}$ -acetyl-CoA.[\[1\]](#)
- Histone Extraction: Isolate histones from the cell nuclei using established protocols.
- Chemical Labeling: Chemically acetylate the remaining unmodified lysine residues on the extracted histones using **Acetic anhydride-1,1'- $^{13}\text{C}2$** .[\[1\]](#) This step ensures that all lysine residues are acetylated, either through metabolic or chemical means, creating chemically equivalent, fully acetylated histone species.[\[1\]](#)
- Proteolytic Digestion: Digest the fully acetylated histones into peptides using a protease such as trypsin.
- LC-MS/MS Analysis: Analyze the resulting peptide mixture by high-resolution mass spectrometry to quantify the relative abundance of metabolically versus chemically introduced acetyl groups, allowing for the determination of site-specific acetylation and deacetylation rates.[\[1\]](#)

## Visualizations

### Experimental Workflow for Quantitative Proteomics

The following diagram illustrates a typical workflow for using **Acetic anhydride-1,1'- $^{13}\text{C}2$**  in a quantitative proteomics experiment.

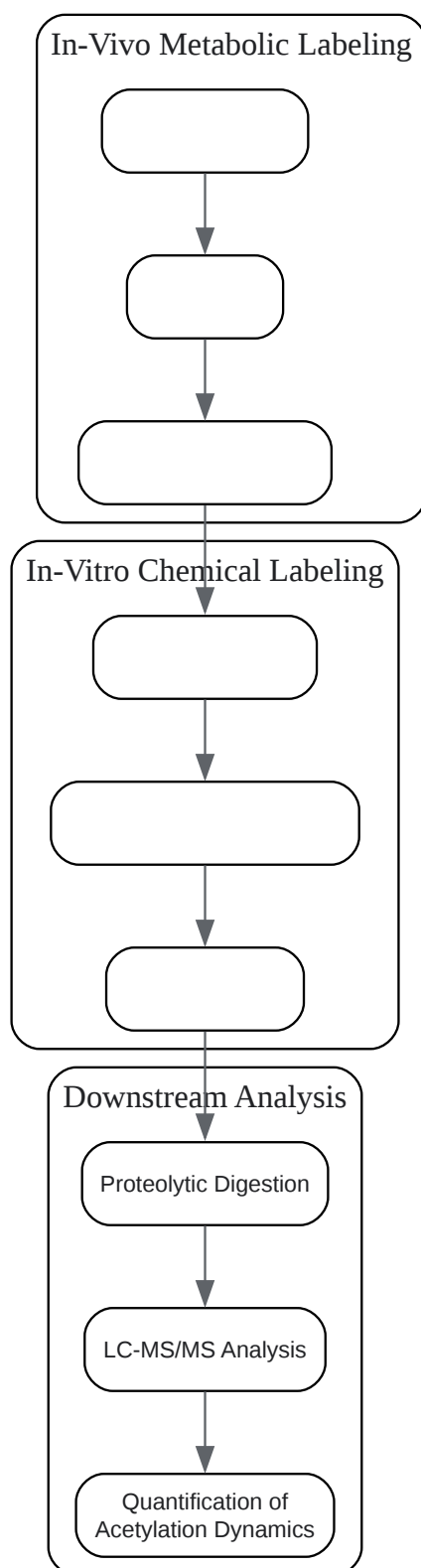


[Click to download full resolution via product page](#)

Caption: Workflow for quantitative proteomics using  $^{13}\text{C}$ -acetic anhydride.

## Logical Flow of CoMetChem Labeling

This diagram outlines the logical steps involved in the Combined Metabolic and Chemical (CoMetChem) labeling technique.



[Click to download full resolution via product page](#)

Caption: Logical workflow of the CoMetChem labeling strategy.



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Combined Metabolic and Chemical (CoMetChem) Labeling Using Stable Isotopes—a Strategy to Reveal Site-Specific Histone Acetylation and Deacetylation Rates by LC–MS - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Generation of hyperpolarized substrates by secondary labeling with [1,1-13C] acetic anhydride - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for Acetic Anhydride-1,1'-13C2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052090#commercial-suppliers-of-acetic-anhydride-1-1-13c2]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)